

The Multifaceted Role of Ethylhexylglycerin (Einecs 305-663-2) in Cosmetic Science

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 305-663-2*

Cat. No.: *B15179371*

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A detailed overview of its applications as a preservative potentiator, deodorant active, and skin conditioning agent, complete with experimental protocols and mechanistic insights for researchers and formulation scientists.

Ethylhexylglycerin, identified by Einecs number 305-663-2 and CAS number 70445-33-9, is a globally approved, versatile ingredient in the cosmetic chemist's arsenal. Chemically known as 3-(2-ethylhexyloxy)propane-1,2-diol, this glyceryl ether has carved a niche for itself as a multifunctional powerhouse, serving as a highly effective preservative booster, a gentle yet potent deodorant active, and a beneficial skin conditioning agent. Its rising popularity is largely attributed to the increasing demand for paraben-free and formaldehyde-free formulations, positioning Ethylhexylglycerin as a key component in modern cosmetic and personal care products.

Application Notes

Ethylhexylglycerin's utility in cosmetic science is threefold, addressing critical aspects of product formulation from preservation and odor control to enhancing the sensory experience and skin health benefits.

1. Preservative Potentiator:

One of the most well-documented applications of Ethylhexylglycerin is its role as a potentiating agent for traditional preservatives. It exhibits a synergistic relationship with preservatives like phenoxyethanol, allowing for the use of lower concentrations of these active ingredients while

maintaining or even enhancing the antimicrobial efficacy of the formulation. This is particularly advantageous in creating milder products with a reduced potential for skin sensitization.

The primary mechanism behind this synergistic effect is the ability of Ethylhexylglycerin to disrupt the cell membrane integrity of microorganisms. This action weakens the microbial defenses, making them more susceptible to the lethal effects of the primary preservative. This allows for broad-spectrum protection against bacteria, yeast, and mold, which is essential for the safety and stability of cosmetic products.

2. Deodorant Active:

Ethylhexylglycerin is a highly effective deodorant agent due to its targeted antimicrobial action. It selectively inhibits the growth and proliferation of odor-causing gram-positive bacteria, such as certain species of *Corynebacterium*. These bacteria are responsible for the enzymatic breakdown of sweat components into volatile, malodorous compounds.

A key advantage of Ethylhexylglycerin in this application is its ability to control odor without significantly disrupting the natural, beneficial skin microbiome. Unlike broad-spectrum bactericides that can indiscriminately eliminate the skin's protective flora, Ethylhexylglycerin offers a more balanced approach to odor control.

3. Skin Conditioning Agent:

Beyond its antimicrobial functions, Ethylhexylglycerin contributes to the sensory profile and skin-feel of cosmetic formulations. It functions as both an emollient and a mild humectant. As an emollient, it helps to soften and smooth the skin's surface. Its humectant properties enable it to attract and retain moisture in the upper layers of the skin, contributing to improved skin hydration.

Furthermore, Ethylhexylglycerin is known to reduce the tackiness and greasiness of formulations, particularly those containing high levels of glycerin. This results in a more elegant and pleasant consumer experience.

Quantitative Data Summary

The following tables summarize the available quantitative data on the efficacy of Ethylhexylglycerin in its various applications.

Preservative Efficacy: Synergistic Effect with Phenoxyethanol against E. coli

Test Substance	Log Reduction in CFU/ml after 30 minutes
0.675% Phenoxyethanol (PE)	No significant reduction
0.075% Ethylhexylglycerin (EHG)	No significant reduction
0.675% PE + 0.075% EHG	> 5.0

CFU: Colony Forming Units

Antimicrobial Efficacy of Ethylhexylglycerin in an Emulsion

Microorganism	Minimum Inhibitory Concentration (MIC)
Staphylococcus aureus	1.5%
Escherichia coli	1.5%
Pseudomonas aeruginosa	1.5%
Candida albicans	1.5%
Aspergillus niger	1.5% (inhibition within 28 days)

Experimental Protocols

1. Protocol for Evaluating the Synergistic Preservative Efficacy of Ethylhexylglycerin with Phenoxyethanol

This protocol is based on the methodology described by Langsrud et al. (2016) to assess the bactericidal activity of Ethylhexylglycerin in combination with phenoxyethanol against *Escherichia coli*.

- Materials:
 - Escherichia coli* (e.g., ATCC 8739)

- Tryptic Soy Broth (TSB) and Tryptic Soy Agar (TSA)
- Phosphate-buffered saline (PBS)
- Phenoxyethanol
- Ethylhexylglycerin
- Neutralizing solution (e.g., Dey-Engley neutralizing broth)
- Sterile test tubes and petri dishes
- Incubator (30-35°C)
- Spectrophotometer
- Methodology:
 - Culture Preparation: Inoculate E. coli in TSB and incubate at 30-35°C for 18-24 hours to achieve a stationary phase culture.
 - Inoculum Preparation: Harvest the bacterial cells by centrifugation, wash with PBS, and resuspend in PBS to a final concentration of approximately 1×10^8 CFU/ml.
 - Test Solutions: Prepare the following solutions in sterile PBS:
 - Control: PBS only
 - Phenoxyethanol (PE): 0.675% (w/v)
 - Ethylhexylglycerin (EHG): 0.075% (w/v)
 - Combination: 0.675% PE + 0.075% EHG
 - Exposure: Add 100 µl of the bacterial inoculum to 9.9 ml of each test solution. Vortex briefly to mix.
 - Sampling and Neutralization: At specified time points (e.g., 0, 30, 60 minutes), withdraw an aliquot (e.g., 1 ml) from each test solution and transfer it to a neutralizing solution.

- Enumeration: Perform serial dilutions of the neutralized samples in PBS and plate onto TSA plates.
- Incubation and Counting: Incubate the plates at 30-35°C for 24-48 hours. Count the number of colonies to determine the CFU/ml.
- Data Analysis: Calculate the log reduction in CFU/ml for each test solution compared to the initial inoculum count at time 0.

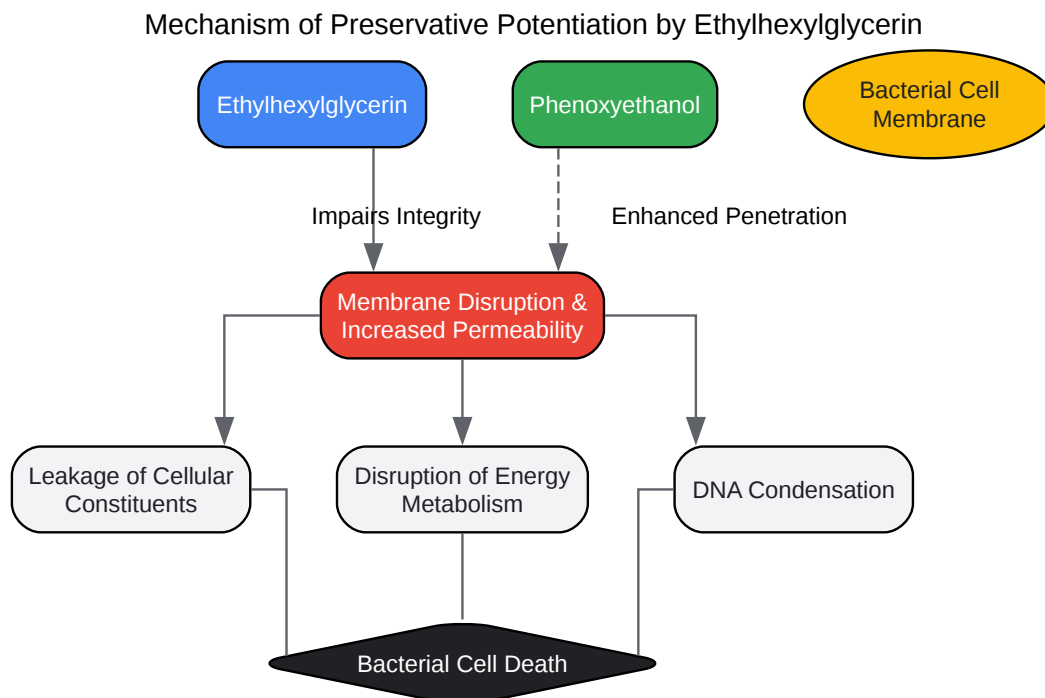
2. Protocol for a Preservative Efficacy Test (Challenge Test) of a Cosmetic Cream Containing Ethylhexylglycerin (Based on ISO 11930)

This protocol provides a general framework for conducting a challenge test on a cosmetic cream formulation.

- Materials:
 - Cosmetic cream formulation with and without the preservative system (containing Ethylhexylglycerin).
 - Test microorganisms (as per ISO 11930):
 - *Pseudomonas aeruginosa* (e.g., ATCC 9027)
 - *Staphylococcus aureus* (e.g., ATCC 6538)
 - *Escherichia coli* (e.g., ATCC 8739)
 - *Candida albicans* (e.g., ATCC 10231)
 - *Aspergillus brasiliensis* (e.g., ATCC 16404)
 - Appropriate culture media (e.g., TSA for bacteria, Sabouraud Dextrose Agar for fungi).
 - Sterile containers for the product samples.
 - Incubator (20-25°C).

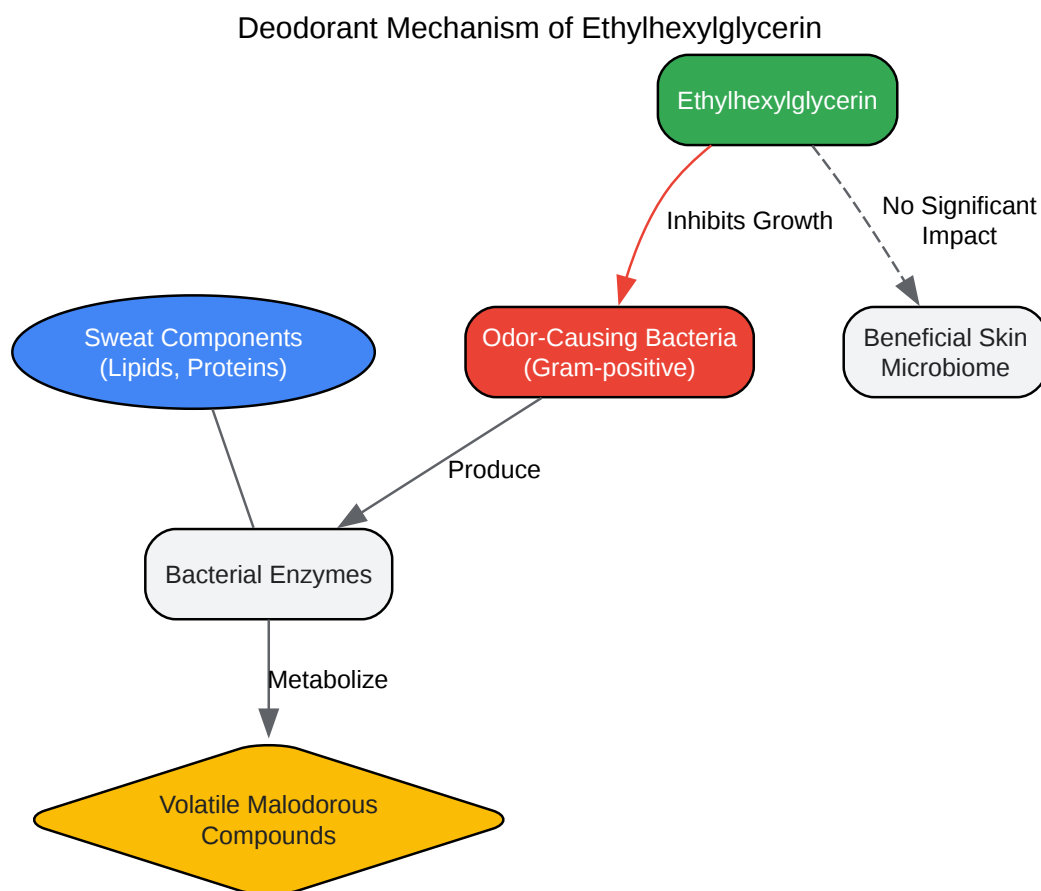
- Methodology:
 - Product Preparation: Dispense a specific amount (e.g., 20g) of the cosmetic cream into sterile containers for each microorganism to be tested.
 - Inoculum Preparation: Prepare standardized suspensions of each test microorganism to a concentration of approximately 1×10^8 CFU/ml for bacteria and 1×10^7 CFU/ml for fungi.
 - Inoculation: Inoculate each product sample with a small volume (not exceeding 1% of the product weight) of the respective microbial suspension to achieve an initial concentration of approximately 1×10^6 CFU/g for bacteria and 1×10^5 CFU/g for fungi. Mix thoroughly to ensure even distribution.
 - Incubation: Store the inoculated samples at a controlled temperature (20-25°C) in the dark for 28 days.
 - Sampling and Enumeration: At specified intervals (e.g., day 0, 7, 14, and 28), aseptically remove an aliquot (e.g., 1g) from each sample. Perform serial dilutions and plate onto the appropriate agar to determine the number of viable microorganisms.
 - Evaluation: Compare the microbial counts at each time point to the initial count. The preservative system is considered effective if the microbial population is reduced to and maintained at or below the levels specified in the acceptance criteria of the chosen standard (e.g., ISO 11930).

Visualizations



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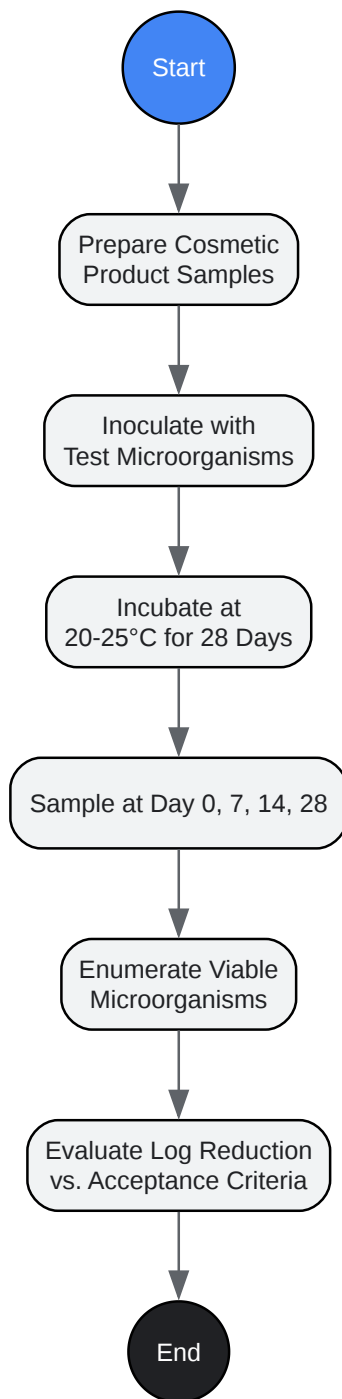
Caption: Synergistic action of Ethylhexylglycerin and Phenoxyethanol.



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Caption: Selective inhibition of odor-causing bacteria by Ethylhexylglycerin.

Experimental Workflow: Preservative Challenge Test



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Caption: Workflow for a standard cosmetic preservative challenge test.

- To cite this document: BenchChem. [The Multifaceted Role of Ethylhexylglycerin (Einecs 305-663-2) in Cosmetic Science]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15179371#application-of-einecs-305-663-2-in-cosmetic-science-research>]

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